An In-Depth Technical Guide to the Solubility of Scandium Sulfate

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Compound of Interest

Compound Name:	*Scandium sulfate*
CAS No.:	*13465-61-7*
Cat. No.:	*B076056*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **scandium sulfate** in various solvents. It is designed to be a valuable resource for professionals in research, development, and drug formulation, offering quantitative data, detailed experimental protocols, and a visual representation of the solubility determination workflow.

Core Topic: **Scandium Sulfate** Solubility

Scandium sulfate ($Sc_2(SO_4)_3$) is a white, hygroscopic crystalline solid.[1] Its solubility is a critical parameter in various applications, including the synthesis of advanced materials, catalyst development, and potentially in pharmaceutical formulations. This guide summarizes the available quantitative data on its solubility in water, organic solvents, and acidic solutions.

Data Presentation: Quantitative Solubility of Scandium Sulfate

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The following tables summarize the known quantitative solubility data for **scandium sulfate** in different solvents.

Table 1: Solubility of **Scandium Sulfate** in Water

Temperature (°C)	Solubility (g/100 g H_2O)	Solid Phase in Equilibrium
0 - 22	Data Not Available	$Sc_2(SO_4)_3 \cdot 6H_2O$[2]
22 - 60	Data Not Available	$Sc_2(SO_4)_3 \cdot 5H_2O$[2]
25	10.3[3]	$Sc_2(SO_4)_3 \cdot 5H_2O$[2]
60 - 100	Data Not Available	$Sc_2(SO_4)_3 \cdot 4H_2O$[2]

Note: While specific solubility values across a wide temperature range are not readily available in the literature, research indicates that different hydrates of **scandium sulfate** are the stable solid phases in equilibrium with a saturated aqueous solution at different temperatures.[2]

Table 2: Solubility of **Scandium Sulfate** in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g Solvent)
Ethanol	Not Specified	Data Not Available
Methanol	Not Specified	Data Not Available
Acetone	Not Specified	Data Not Available

Note: Quantitative solubility data for **scandium sulfate** in common organic solvents like ethanol and methanol is not well-documented in publicly available literature. Generally, inorganic salts like **scandium sulfate** tend to have limited solubility in non-polar organic solvents.[4]

Table 3: Solubility of **Scandium Sulfate** in Acidic Solutions

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Solvent System	Temperature (°C)	Concentration Range	Observations
H_2SO_4 - H_2O	90	0 - 52.3 mass % SO_3	A study has been conducted, but specific solubility values are not available in the abstract.[5]

Note: **Scandium sulfate** is generally considered to be soluble in acidic solutions.[4] For context, a related compound, cesium **scandium sulfate** ($CsSc(SO_4)_2$), has a water solubility of 0.0104 mol/L at 25°C, and its solubility is reduced in sulfuric acid solutions with concentrations between 3.5 and 5.5 M H_2SO_4.[6][7]

Experimental Protocols

This section details the methodologies for determining the solubility of **scandium sulfate**. The primary method described is the isothermal shake-flask method, followed by the analysis of scandium concentration in the resulting saturated solution using Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).

Isothermal Shake-Flask Method for Solubility Determination

This method is a reliable technique for determining the equilibrium solubility of a compound in a specific solvent at a constant temperature.

1. Materials and Equipment:

- **Scandium sulfate** (anhydrous or a specific hydrate)
- Solvent of interest (e.g., deionized water, ethanol, sulfuric acid solution)
- Thermostatically controlled shaker or water bath
- Flasks with stoppers (e.g., 50 mL Erlenmeyer flasks)

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- Analytical balance
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 µm or less)
- pH meter (for aqueous and acidic solutions)
- Pipettes and other standard laboratory glassware

2. Procedure:

- Solvent Preparation: Prepare the desired solvent. For acidic solutions, accurately prepare the required concentration of sulfuric acid.
- Sample Preparation: Add an excess amount of **scandium sulfate** to a flask containing a known volume or mass of the solvent. The presence of undissolved solid is crucial to ensure that equilibrium is reached with a saturated solution.[8]
- Equilibration: Place the sealed flasks in the thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C, 40°C, 60°C). Agitate the flasks at a constant rate to facilitate dissolution.[8][9]
- Equilibrium Time: Allow the mixture to equilibrate for an extended period, typically 24 to 72 hours, to ensure that the concentration of the dissolved solute reaches a constant value.[8] To verify that equilibrium has been reached, samples of the supernatant can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed for scandium concentration. Equilibrium is confirmed when consecutive measurements show no significant change in concentration.
- Sample Collection and Preparation:
  - Once equilibrium is reached, stop the agitation and allow the solid to settle.
  - Carefully withdraw a sample of the supernatant using a pre-warmed (to the experimental temperature) syringe.
  - Immediately filter the sample through a syringe filter to remove any undissolved solid particles.[9]

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- Accurately dilute the filtered, saturated solution with the appropriate solvent to a concentration suitable for the analytical method to be used. This is a critical step to prevent precipitation of the solute upon cooling.[8]

Analysis of Scandium Concentration by ICP-OES

ICP-OES is a highly sensitive and accurate technique for determining the elemental composition of aqueous samples.[10]

1. Materials and Equipment:

- ICP-OES instrument
- Scandium standard solutions (for calibration)
- High-purity nitric acid
- Volumetric flasks and pipettes

2. Procedure:

- Instrument Calibration: Prepare a series of scandium standard solutions of known concentrations by diluting a certified stock solution. Use these standards to generate a calibration curve. The standards should be matrix-matched with the samples (i.e., contain the same solvent and acid concentration).[11][12]
- Sample Analysis:
  - Acidify the diluted, saturated **scandium sulfate** solutions with high-purity nitric acid to a final concentration of 1-5% (v/v) to stabilize the scandium ions.[13]
  - Introduce the prepared samples into the ICP-OES instrument.
  - The instrument nebulizes the sample into an aerosol, which is then transported into a high-temperature argon plasma.[10]
  - The scandium atoms in the plasma become excited and emit light at characteristic wavelengths.

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- The intensity of the emitted light is measured and compared to the calibration curve to determine the concentration of scandium in the sample.[10]

- Calculation of Solubility:
  - From the measured concentration of scandium in the diluted sample, calculate the concentration in the original saturated solution by accounting for the dilution factor.
  - Express the solubility in the desired units, such as grams of **scandium sulfate** per 100 grams of solvent.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **scandium sulfate**.

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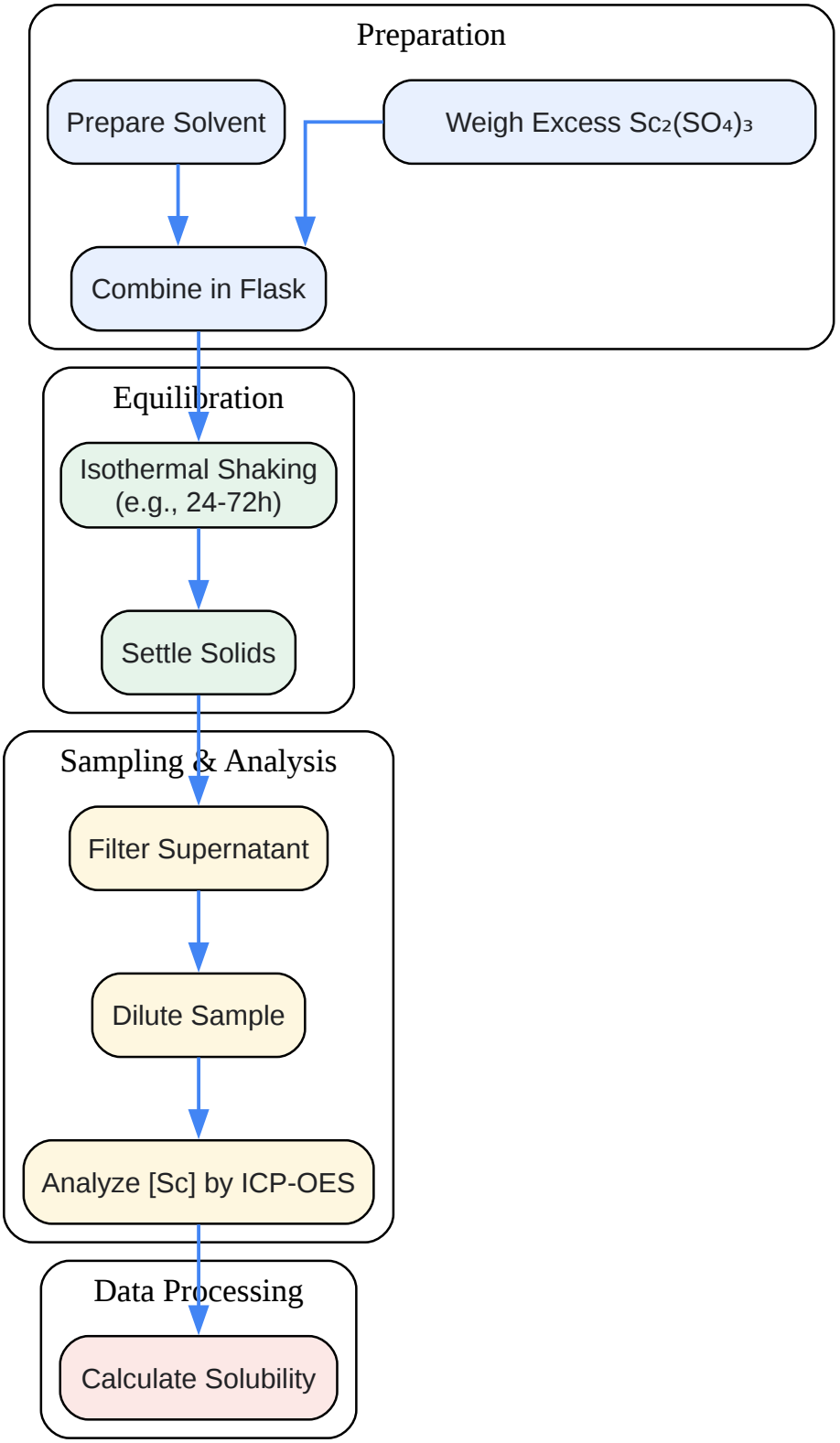

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Caption: Experimental workflow for **scandium sulfate** solubility determination.

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